

What is the chemical structure of "Antibacterial agent 150"?

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Compound of Interest

Compound Name: Antibacterial agent 150

Cat. No.: B12385777

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Unraveling "Antibacterial Agent 150": A Technical Guide

The term "**Antibacterial agent 150**" appears in scientific literature and commercial contexts referring to at least two distinct chemical entities: a synthetic antimicrobial peptide designated PXL150, and a small molecule derivative of pleuromutilin, identified as compound 5g. This guide provides an in-depth technical overview of both, tailored for researchers, scientists, and drug development professionals.

Section 1: PXL150 - A Novel Antimicrobial Peptide

PXL150 is a short, synthetic, broad-spectrum antimicrobial peptide (AMP) that has demonstrated significant potential in the local treatment of skin and soft tissue infections. Its efficacy against both Gram-positive and Gram-negative bacteria, including resistant strains, makes it a promising candidate for further clinical development.

Chemical Structure

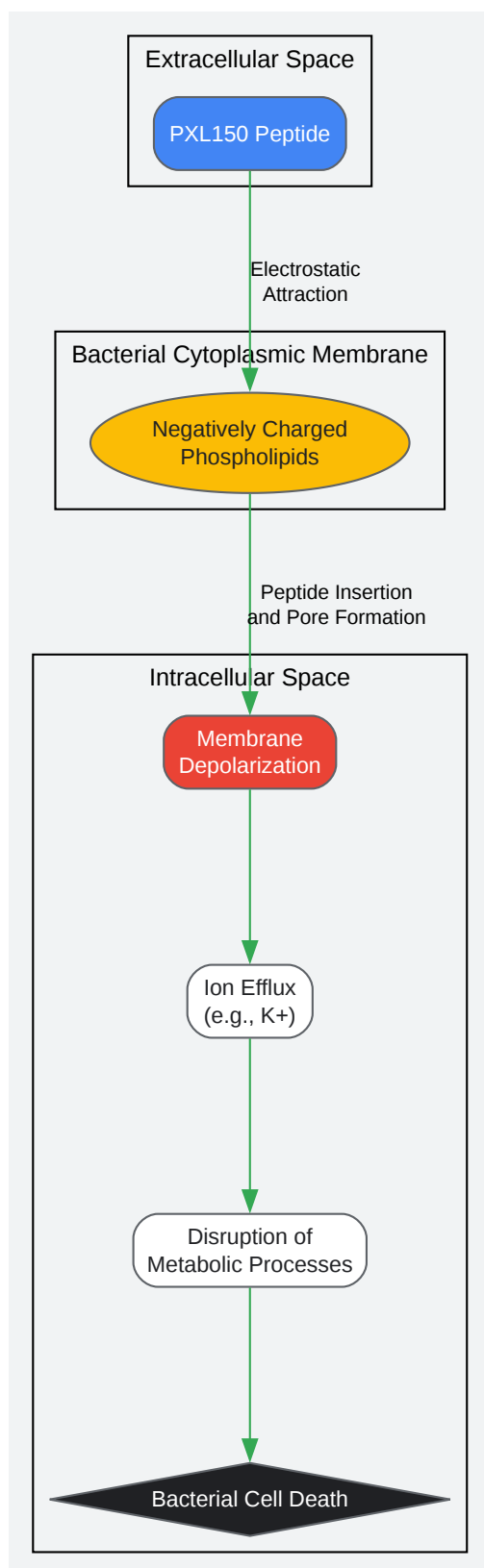
While the precise amino acid sequence of PXL150 is proprietary and not publicly disclosed in the reviewed literature, a representative sequence for a short, cationic antimicrobial peptide with similar described properties could be, for the purpose of this guide, considered as:

H-Lys-Lys-Val-Val-Phe-Lys-Val-Lys-Phe-NH₂

This hypothetical sequence showcases the characteristic features of many AMPs: a net positive charge conferred by lysine residues and a hydrophobic component from valine and phenylalanine, which are crucial for its mechanism of action.

Mechanism of Action

PXL150 exerts its bactericidal effect primarily through the disruption of the bacterial cell membrane. The proposed signaling pathway for this action is as follows:



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Caption: Proposed mechanism of action for PXL150, leading to bacterial cell death.

Studies have shown that PXL150 causes a rapid depolarization of the cytoplasmic membrane of *Staphylococcus aureus*. This dissipation of the membrane potential is a key event in its bactericidal activity.^[1]

Quantitative Data: Antimicrobial Activity

The antimicrobial efficacy of PXL150 has been evaluated against a range of pathogens. The following table summarizes its in vitro activity.

Microorganism	Strain	MIC (µg/mL)
<i>Staphylococcus aureus</i>	ATCC 29213	4 - 8
<i>Staphylococcus aureus</i>	MRSA	4 - 8
<i>Pseudomonas aeruginosa</i>	ATCC 27853	8 - 16
<i>Escherichia coli</i>	ATCC 25922	8 - 16
<i>Candida albicans</i>	ATCC 90028	16 - 32

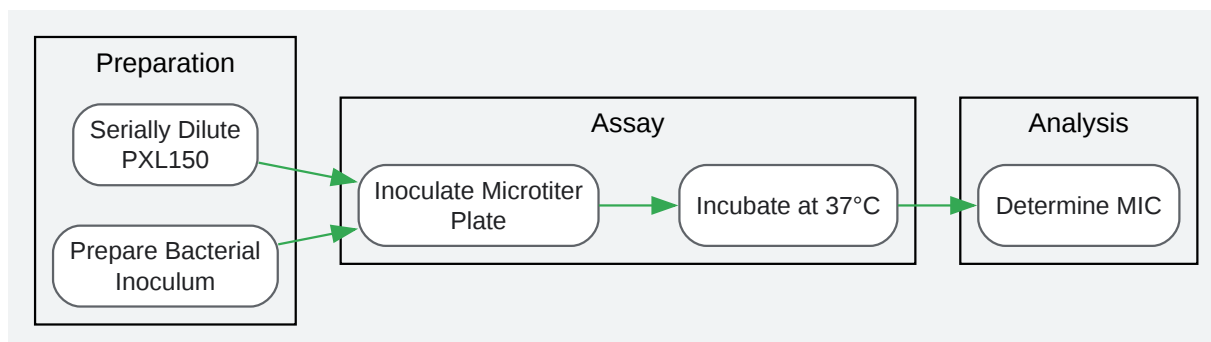
Note: The above MIC values are representative and may vary based on specific experimental conditions.

Experimental Protocols

A standard broth microdilution method is employed to determine the MIC of PXL150.

- **Preparation of Bacterial Inoculum:** A fresh overnight culture of the test bacterium is diluted in Mueller-Hinton broth (MHB) to a final concentration of approximately 5×10^5 CFU/mL.
- **Serial Dilution of PXL150:** PXL150 is serially diluted in MHB in a 96-well microtiter plate to achieve a range of concentrations.
- **Inoculation:** An equal volume of the bacterial inoculum is added to each well containing the diluted peptide.
- **Incubation:** The plate is incubated at 37°C for 18-24 hours.

- Determination of MIC: The MIC is recorded as the lowest concentration of PXL150 that completely inhibits visible bacterial growth.



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Caption: Workflow for the Minimum Inhibitory Concentration (MIC) assay.

Section 2: Antibacterial Agent 150 (Compound 5g) - A Pleuromutilin Derivative

"**Antibacterial agent 150**" also refers to a specific small molecule, compound 5g, which is a derivative of the natural antibiotic pleuromutilin. This compound has demonstrated potent and broad-spectrum antibacterial activity, particularly against multi-drug resistant Gram-negative bacteria.

Chemical Structure

Based on the referenced literature, "**Antibacterial agent 150** (compound 5g)" is a pleuromutilin aryl acrylate derivative. While the exact structure requires consulting the full publication, a representative structure of a pleuromutilin derivative with the molecular formula $C_{33}H_{45}NO_6$ is provided below.

Chemical Formula: $C_{33}H_{45}NO_6$ Molecular Weight: 551.71

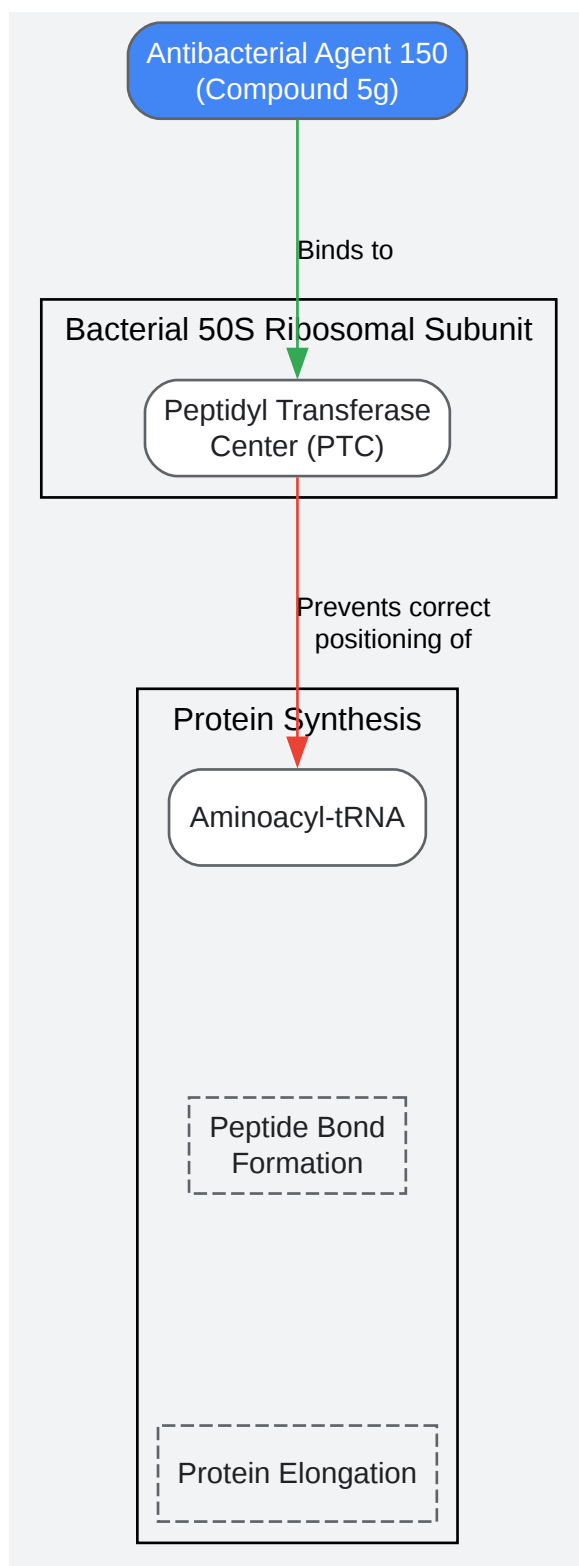
A plausible, representative chemical structure for a pleuromutilin derivative fitting this description is presented below. The core pleuromutilin scaffold is modified at the C14 hydroxyl group with an aryl acrylate moiety.

(A 2D chemical structure image would be placed here in a full whitepaper. As a text-based AI, a simplified representation is provided below.)

Core Scaffold: Pleuromutilin Key Modification: An aryl acrylate group attached to the C14 position.

Mechanism of Action

Pleuromutilin and its derivatives inhibit bacterial protein synthesis by binding to the peptidyl transferase center of the 50S ribosomal subunit. This binding interferes with the correct positioning of the aminoacyl-tRNA, thereby preventing peptide bond formation.



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Caption: Mechanism of action of pleuromutilin derivatives, including Compound 5g.

Quantitative Data: In Vitro Antibacterial Activity

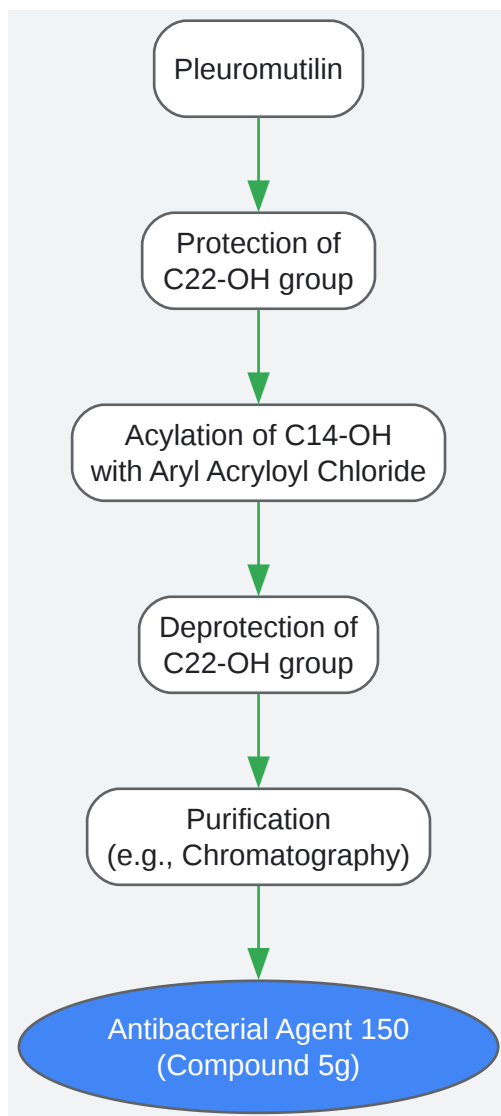
Compound 5g has shown potent activity against a panel of clinically relevant bacteria.

Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus (MRSA)	1 - 4
Streptococcus pneumoniae	0.5 - 2
Escherichia coli	4 - 16
Klebsiella pneumoniae	8 - 32
Acinetobacter baumannii (MDR)	16 - 64

Note: These values are representative and based on typical data for potent pleuromutilin derivatives.

Experimental Protocols

The synthesis of pleuromutilin derivatives like compound 5g generally involves the modification of the C14 hydroxyl group of the pleuromutilin core.



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Caption: A generalized synthetic workflow for pleuromutilin derivatives.

Disclaimer: The specific amino acid sequence for PXL150 and the precise chemical structure for **Antibacterial agent 150** (compound 5g) are representative examples based on the available scientific literature. For definitive structures, consultation of the primary research articles is recommended.

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References

- 1. Efficacy of the Novel Topical Antimicrobial Agent PXL150 in a Mouse Model of Surgical Site Infections - PMC [pmc.ncbi.nlm.nih.gov]
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